

Unlocking Potash: Application Notes on the Carnallite Decomposition Leaching Process

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Compound of Interest

Compound Name: Carnallite

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This document provides a detailed overview of the **carnallite** decomposition leaching process, a critical technique for the extraction of potassium chloride (KCl), a vital component in fertilizers and various chemical syntheses. These application notes and protocols are designed to offer a comprehensive resource for laboratory and pilot-scale operations.

Introduction to Carnallite Decomposition Leaching

Carnallite ($\text{KMgCl}_3 \cdot 6\text{H}_2\text{O}$) is a double salt of potassium chloride and magnesium chloride. The decomposition leaching process exploits the differential solubility of its constituent salts in water to selectively dissolve magnesium chloride (MgCl_2) and crystallize high-purity potassium chloride. This process can be broadly categorized into two main approaches: cold decomposition and hot decomposition. The choice of method depends on factors such as energy costs, desired product purity, and the composition of the raw **carnallite** ore.

The fundamental principle of this process lies in the incongruent dissolution of **carnallite**. When water is added to **carnallite**, the MgCl_2 dissolves readily, while the less soluble KCl precipitates out of the solution.^[1] The efficiency of this separation is influenced by several key parameters, including temperature, leaching time, solid-to-liquid ratio, and the concentration of MgCl_2 in the leach solution.^[1]

Experimental Protocols

Protocol for Cold Decomposition of Carnallite

This protocol outlines a standard laboratory procedure for the cold decomposition of **carnallite** to produce potassium chloride.

Materials:

- **Carnallite** ore (crushed and sieved to desired particle size)
- Deionized water
- Stirred tank reactor or beaker with a magnetic stirrer
- Thermostat water bath
- Filtration apparatus (e.g., Buchner funnel, filter paper)
- Drying oven
- Analytical balance
- Equipment for chemical analysis (e.g., titration, ICP-OES)

Procedure:

- **Sample Preparation:** Crush and sieve the **carnallite** ore to a uniform particle size. A finer particle size can increase the dissolution rate, but excessively fine particles may hinder filtration.
- **Leaching:**
 - Place a known mass of crushed **carnallite** ore into the stirred tank reactor.
 - Add a specific volume of deionized water to achieve the desired solid-to-liquid (S:L) ratio. An optimal S:L ratio has been reported to be 2:1.1.
 - Maintain the temperature of the slurry at a constant value, typically around 20-25°C, using a thermostat water bath.

- Stir the slurry at a constant speed for a predetermined duration. A reaction time of 30 minutes is often sufficient for complete decomposition.
- Filtration:
 - After the leaching period, separate the solid KCl from the MgCl_2 -rich brine by vacuum filtration.
 - Wash the filter cake with a small amount of cold deionized water to remove any entrained mother liquor.
- Drying:
 - Dry the collected KCl crystals in an oven at a suitable temperature (e.g., 105°C) until a constant weight is achieved.
- Analysis:
 - Analyze the composition of the dried KCl product for K^+ , Mg^{2+} , Na^+ , and Cl^- content to determine its purity.
 - Analyze the filtrate (brine) to determine the concentration of dissolved ions and evaluate the leaching efficiency.

Protocol for Hot Water Leaching of Carnallite

This protocol describes a method for decomposing **carnallite** using hot water, which can enhance the dissolution kinetics.

Materials:

- Same as for cold decomposition.
- Heating mantle or hot plate with a temperature controller.

Procedure:

- Sample Preparation: Prepare the **carnallite** ore as described in the cold decomposition protocol.
- Leaching:
 - Place the crushed **carnallite** ore in the stirred tank reactor.
 - Heat a calculated volume of deionized water to the desired leaching temperature (e.g., 70-100°C) before adding it to the reactor.
 - Maintain the temperature of the slurry throughout the leaching process.
 - Stir the mixture for the specified leaching time.
- Hot Filtration:
 - Quickly filter the hot slurry to separate the crystallized KCl from the hot brine. This step is crucial to prevent the co-precipitation of other salts upon cooling.
- Washing and Drying:
 - Wash the filter cake with a small amount of hot water.
 - Dry the KCl product as described previously.
- Analysis:
 - Perform chemical analysis on the final product and the brine.

Data Presentation

The following tables summarize key quantitative data from various studies on the **carnallite** decomposition leaching process.

Table 1: Kinetic Data for **Carnallite** Dissolution at Different Temperatures

Temperature (K)	Dissolution Rate Constant (k)	Reaction Order (n)
298.15	0.1936	2.6167
323.15	0.1631	2.5511
348.15	0.1445	2.4732

Source: Adapted from Ma, Y. F., et al. (2017). Kinetic Description of the Leaching Mining Process for **Carnallite**.[\[2\]](#)

Table 2: Optimal Parameters for Cold Decomposition of **Carnallite**

Parameter	Optimal Value
Solid-to-Liquid Ratio (S:L)	2:1.1
Reaction Time	30 minutes

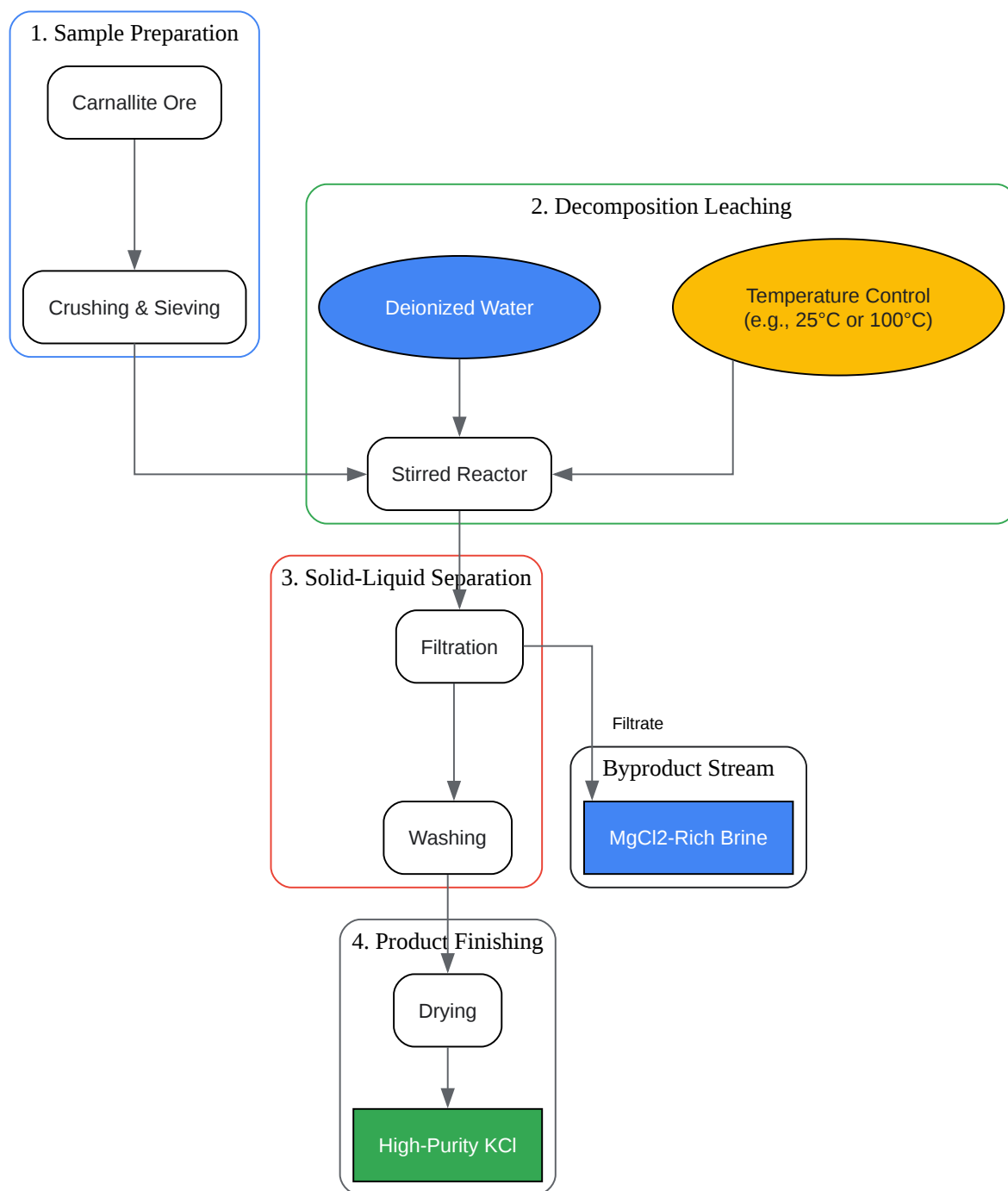
Table 3: Influence of Water Addition in a Flotation Process

Parameter	Value
Fresh Water Added per Ton of Ore	400 lbs
Potassium Dissolved in Brine	~9%

Source: Adapted from a study on potash recovery from **carnallite**.[\[3\]](#)

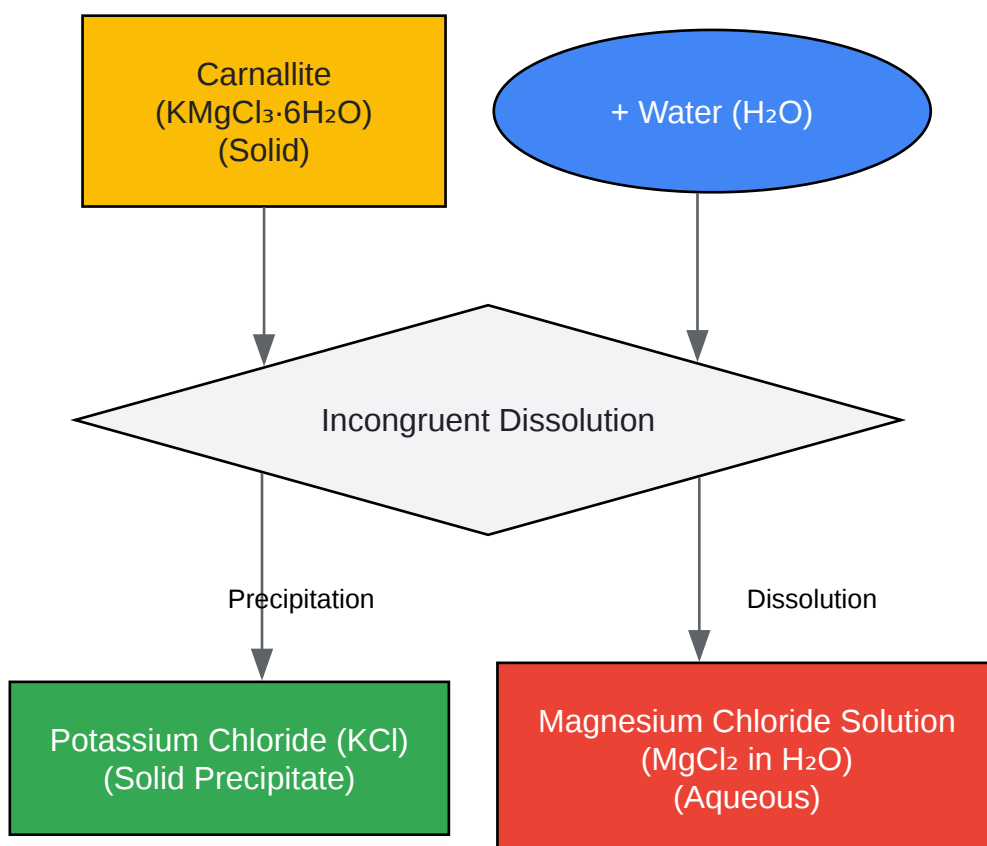
Mandatory Visualizations

The following diagrams illustrate the key aspects of the **carnallite** decomposition leaching process.



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Caption: Experimental workflow for the **carnallite** decomposition leaching process.



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Caption: Chemical principle of **carnallite** decomposition leaching.

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